

Application Note: Targeted Interrogation of Tumor Metastasis Pathways using TNF- α (31-45)

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Compound of Interest

Compound Name: *TNF-alpha (31-45), human*

Cat. No.: *B13395061*

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Executive Summary & Rationale

Tumor Necrosis Factor-alpha (TNF- α) is a pleiotropic cytokine with a "double-edged" nature in oncology: it can induce tumor cell apoptosis (via TNFR1) or promote survival, invasion, and metastasis (via TNFR2/NF- κ B).[1] This duality complicates the study of metastatic mechanisms when using full-length recombinant TNF- α , as high cytotoxicity often masks subtle pro-metastatic signaling events.

TNF- α (31-45) (Sequence: Arg-Arg-Ala-Asn-Ala-Leu-Leu-Ala-Asn-Gly-Val-Glu-Leu-Arg-Asp) is a synthetic peptide fragment of human TNF- α . It functions as a potent activator of the NF- κ B signaling pathway, predominantly mimicking the pro-survival and pro-inflammatory activities associated with TNFR2 signaling, while lacking the death domain activation potential of the full-length protein.

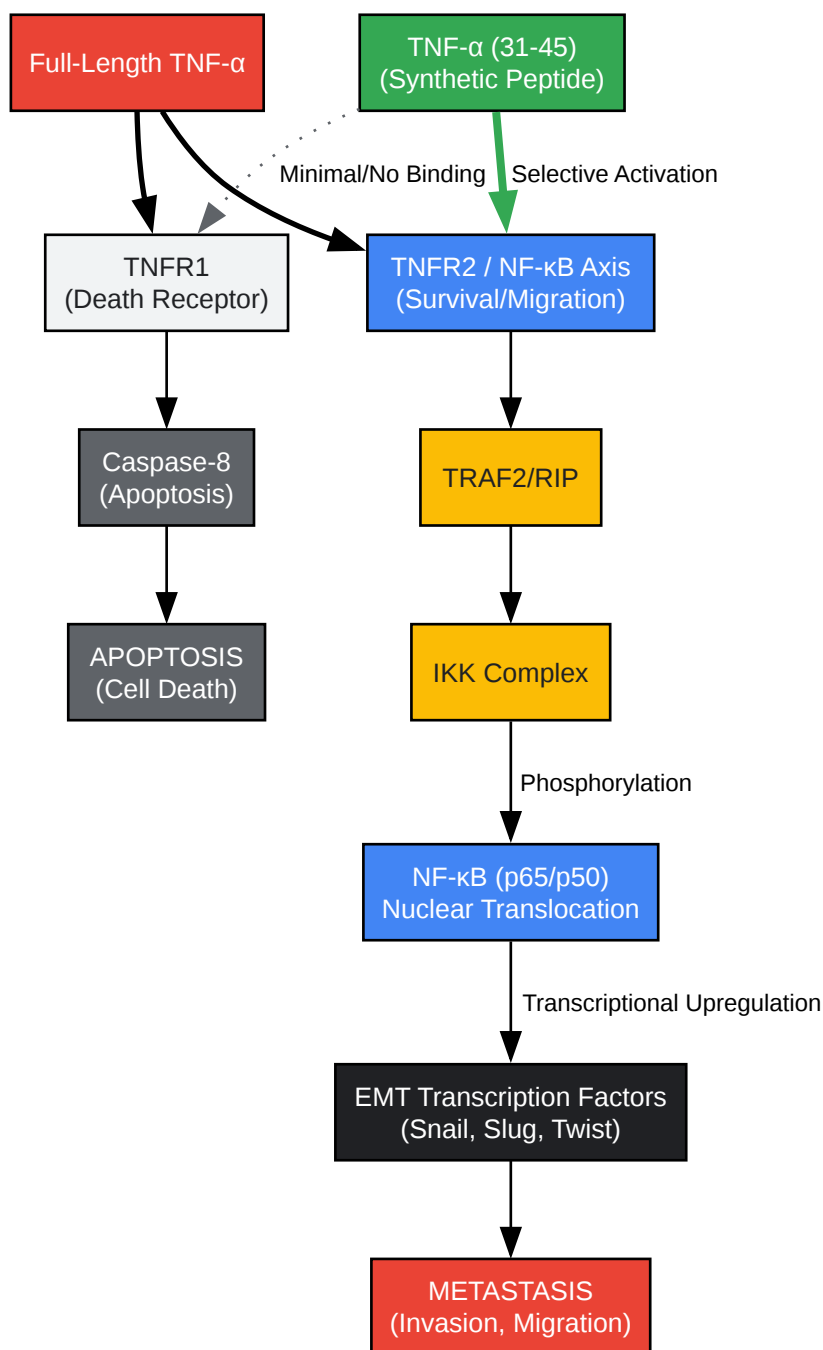
Key Application: This peptide is the reagent of choice for researchers aiming to induce and study Epithelial-to-Mesenchymal Transition (EMT), tumor cell invasion, and drug resistance mechanisms in isolation, without the interference of significant apoptotic cell death.

Mechanistic Insight: The "Clean" Signal

To understand the utility of TNF- α (31-45), one must visualize the divergence in TNF signaling. The peptide bypasses the "Death Complex" (FADD/Caspase-8) often recruited by TNFR1, channeling signal transduction almost exclusively toward the pro-metastatic NF- κ B axis.

Pathway Visualization

The following diagram illustrates how TNF- α (31-45) isolates the metastatic pathway compared to native TNF- α .



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Figure 1: Differential signaling logic. TNF- α (31-45) selectively engages the NF- κ B axis, bypassing the apoptotic caspase cascade.

Experimental Protocols

Reconstitution and Handling

The peptide is prone to aggregation if mishandled.

- Solvent: Sterile PBS (pH 7.4) or water. Avoid DMSO unless specified by the synthesizer, as it may affect cell permeability unexpectedly in this context.
- Concentration: Dissolve to a stock of 1 mM.
- Storage: Aliquot into single-use volumes (avoid freeze-thaw cycles). Store at -20°C or -80°C.

Protocol A: Induction of EMT (Epithelial-to-Mesenchymal Transition)

This protocol transforms epithelial cancer cells (e.g., MCF-7, A549, HCT116) into a mesenchymal, invasive phenotype.

Materials:

- Target Cells (e.g., MCF-7 Breast Cancer Cells)
- TNF- α (31-45) Peptide (Stock 1 mM)
- Serum-Free Media (SFM)
- Lysis Buffer (RIPA + Protease/Phosphatase Inhibitors)

Step-by-Step Methodology:

- Seeding: Plate cells in 6-well plates at 60% confluence. Allow to attach overnight.

- Starvation (Critical): Wash cells 2x with PBS and incubate in Serum-Free Media for 12–24 hours. Why? This synchronizes the cell cycle and removes growth factors present in FBS that activates NF- κ B, ensuring the observed effect is peptide-specific.
- Treatment:
 - Control: Add vehicle (PBS).
 - Experimental: Add TNF- α (31-45) to a final concentration of 5 μ M (Range: 1–10 μ M).
- Incubation: Incubate for 48 to 72 hours.
 - Note: For early signaling (p-p65), harvest at 1 hour. For EMT markers (Vimentin/E-Cadherin), harvest at 48–72 hours.
- Harvest: Lyse cells for Western Blot or fix for Immunofluorescence.

Expected Data (Western Blot Readout):

Marker	Role	Expected Change with TNF- α (31-45)
E-Cadherin	Epithelial Adhesion	Decrease (Loss of cell-cell contact)
N-Cadherin	Mesenchymal Adhesion	Increase (Gain of motility)
Vimentin	Cytoskeleton	Increase
Snail/Slug	Transcription Factors	Increase (Nuclear accumulation)
p-p65 (Ser536)	NF- κ B Activation	Increase (Rapid, within 30-60 mins)

Protocol B: Transwell Invasion Assay

Validates the functional metastatic potential induced by the peptide.

Materials:

- Boyden Chambers (Transwell inserts, 8.0 μ m pore size)
- Matrigel (Growth Factor Reduced)
- Crystal Violet Stain

Step-by-Step Methodology:

- Coating: Coat the upper chamber of the Transwell with diluted Matrigel (1 mg/mL). Polymerize at 37°C for 2 hours.
- Cell Preparation: Pre-treat cells with TNF- α (31-45) (5 μ M) for 24 hours (as per Protocol A). Trypsinize and resuspend in Serum-Free Media.
- Seeding: Add

cells (in SFM) to the upper chamber.
- Chemoattractant: Add Complete Media (10% FBS) to the lower chamber.
 - Optional: Add 5 μ M TNF- α (31-45) to the lower chamber to maintain the stimulus gradient.
- Migration: Incubate for 24 hours at 37°C.
- Fixation & Staining:
 - Swab the inside of the insert to remove non-invading cells.
 - Fix invading cells (bottom of membrane) with 4% Paraformaldehyde (15 min).
 - Stain with 0.1% Crystal Violet (20 min).
- Quantification: Count cells in 5 random fields under a microscope.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
High Cell Death	Peptide concentration too high or cell line hypersensitive	Titrate down to 1 μ M. Ensure peptide is 31-45 fragment, not full-length TNF.
No EMT Induction	High basal NF- κ B or insufficient time	Increase incubation to 72h. Ensure effective serum starvation prior to treatment.
Peptide Precipitation	Incorrect pH or freeze-thaw damage	Reconstitute fresh. Ensure pH is neutral. Aliquot immediately.

References

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Sources

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